

Allyl Methanesulfonate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Allyl methanesulfonate

Cat. No.: B1198069

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Introduction

Allyl methanesulfonate (AMS) is a reactive ester of methanesulfonic acid with the chemical formula $C_4H_8O_3S$.^[1] It is recognized for its role as an alkylating agent in organic synthesis, enabling the introduction of the allyl group into various molecules.^[1] Understanding the solubility of **allyl methanesulfonate** in organic solvents is paramount for its effective use in synthesis, purification, and various pharmaceutical applications. This technical guide provides a comprehensive overview of the current knowledge on the solubility of **allyl methanesulfonate** in common organic solvents, detailed experimental protocols for solubility determination, and a summary of its key chemical reactions.

Core Physical and Chemical Properties

Allyl methanesulfonate is a colorless liquid with a pungent odor.^[2] It is a member of the methanesulfonate ester class, known for their utility in diverse chemical transformations.^[1]

Table 1: Physical and Chemical Properties of **Allyl Methanesulfonate**

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₃ S	[1]
Molecular Weight	136.17 g/mol	[1]
Boiling Point	220.45°C (rough estimate)	[2]
Flash Point	93.6°C	[2]
Density	1.283 g/cm ³ (estimate)	[2]
Vapor Pressure	0.0962 mmHg at 25°C	[2]
Refractive Index	1.4640 (estimate)	[2]

Solubility of Allyl Methanesulfonate in Organic Solvents

Available literature indicates that **allyl methanesulfonate** exhibits good solubility in common organic solvents, particularly alcohols and ethers, while its solubility in water is limited.[1] However, specific quantitative solubility data (e.g., g/100 mL or mol/L at a given temperature) is not readily available in published peer-reviewed articles or chemical databases. The following table summarizes the qualitative solubility information.

Table 2: Qualitative Solubility of **Allyl Methanesulfonate**

Solvent	Qualitative Solubility	Reference
Alcohols (e.g., Methanol, Ethanol)	Good solubility	[1]
Ethers (e.g., Diethyl ether)	Good solubility	[1]
Water	Limited solubility	[1]

The lack of precise quantitative data underscores the necessity for experimental determination of solubility for specific applications.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **allyl methanesulfonate** in an organic solvent. This method is based on the principle of preparing a saturated solution and determining the concentration of the solute.

Objective: To determine the solubility of **allyl methanesulfonate** in a specific organic solvent at a given temperature.

Materials:

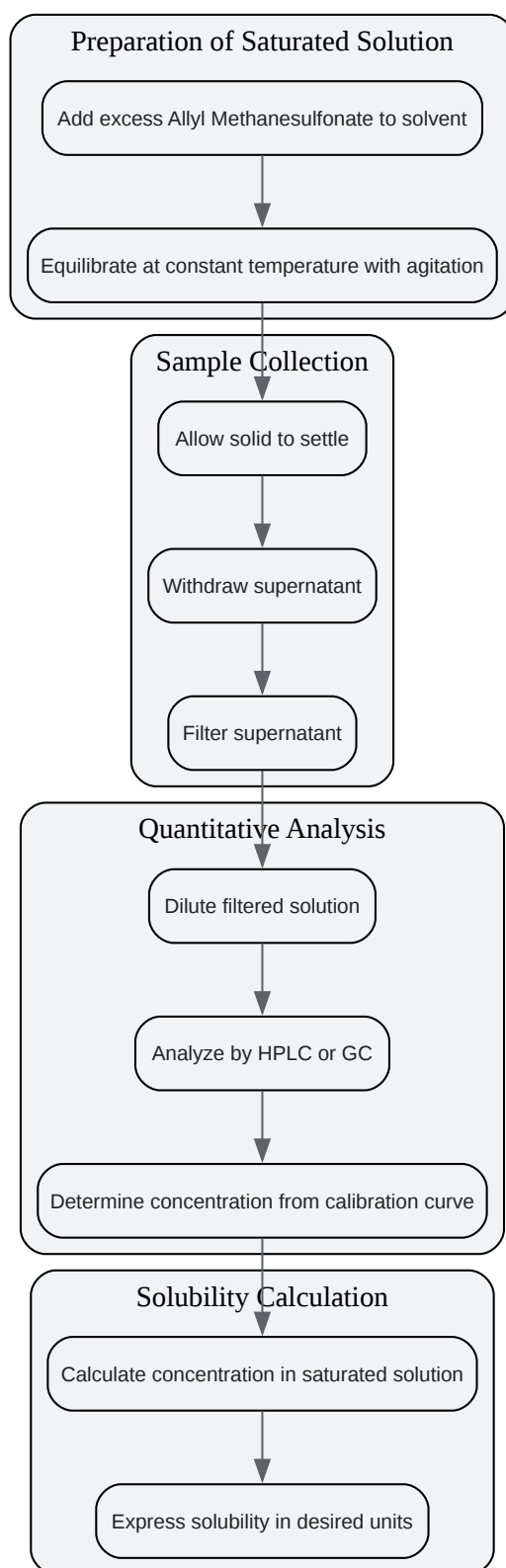
- **Allyl methanesulfonate**
- Selected organic solvent (e.g., methanol, ethanol, acetone, dichloromethane)
- Analytical balance
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Syringe filters (chemically compatible with the solvent)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **allyl methanesulfonate** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial). The excess solid ensures that the solution becomes saturated.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any suspended solid particles. This step is critical to prevent overestimation of the solubility.
 - Dilute the filtered, saturated solution with a known volume of the same solvent to a concentration suitable for analysis.
- Quantitative Analysis:
 - Analyze the diluted solution using a calibrated HPLC or GC method to determine the concentration of **allyl methanesulfonate**.
 - Prepare a series of standard solutions of **allyl methanesulfonate** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical response (e.g., peak area) against the concentration of the standard solutions.
 - From the calibration curve, determine the concentration of **allyl methanesulfonate** in the diluted sample.
- Calculation of Solubility:
 - Calculate the concentration of **allyl methanesulfonate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

The following diagram illustrates the general workflow for this experimental protocol.



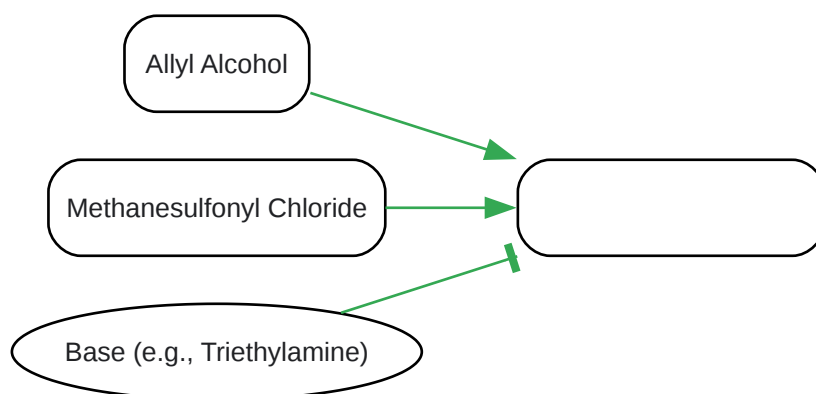
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A generalized workflow for the experimental determination of solubility.

Synthesis and Key Reactions of Allyl Methanesulfonate

Allyl methanesulfonate is typically synthesized by the reaction of allyl alcohol with methanesulfonyl chloride in the presence of a base. This reaction is a standard method for the formation of sulfonate esters.

The following diagram illustrates the general synthesis pathway.

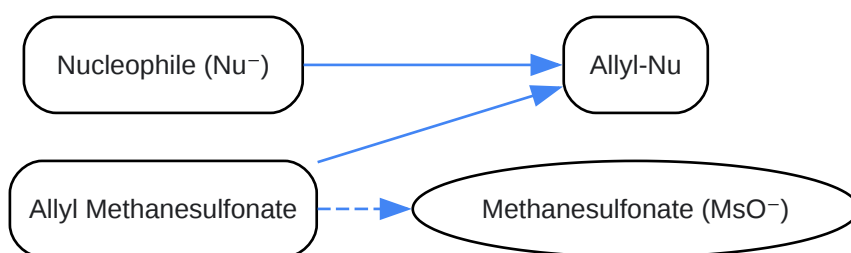


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Synthesis of **Allyl Methanesulfonate**.

Due to the good leaving group nature of the methanesulfonate group, **allyl methanesulfonate** readily participates in nucleophilic substitution reactions. This reactivity is fundamental to its application in organic synthesis for the introduction of the allyl group.

The diagram below depicts a generalized nucleophilic substitution reaction involving **allyl methanesulfonate**.



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References

- 1. Allyl methanesulfonate (6728-21-8) for sale [vulcanchem.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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